

Bortezomib Efficacy Data from Clinical Studies

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Capzimin

Cat. No.: S2728078

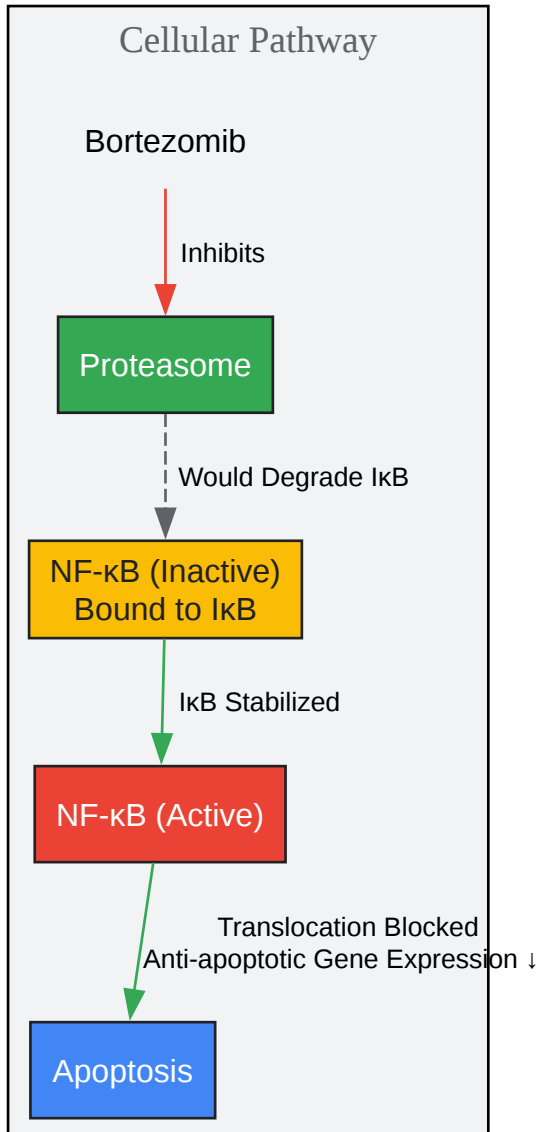
Get Quote

The table below summarizes key efficacy findings for Bortezomib from various clinical contexts to serve as a reference point. Please note that these results are not from studies comparing Bortezomib with **Capzimin**.

Clinical Context/Regimen	Patient Population	Key Efficacy Outcomes	Citation
Combination with Chemotherapy	Plasmablastic Lymphoma (PBL)	↑ Objective Response Rate (ORR) & Progression-Free Survival (PFS) vs. traditional therapy; No significant difference in Overall Survival (OS).	[1]
PVd vs. Vd	Relapsed/Refractory Multiple Myeloma (RRMM)	PVd prolonged median PFS vs. Vd; final OS analysis showed a non-significant trend favoring PVd.	[2]
VTD Regimen	Treatment-naïve Waldenström Macroglobulinemia (WM)	Major Response Rate: 64.3%; Overall Response Rate: 78.6%; Median PFS: 13 months.	[3]
MP vs. VMP	Previously Untreated Multiple Myeloma (ineligible for transplant)	VMP significantly improved Time-to-Progression (TTP) vs. MP (median 20.7 vs. 15.0 months).	[4]

Bortezomib Mechanism of Action

Bortezomib is a proteasome inhibitor. The diagram below illustrates its pathway to inducing apoptosis in cancer cells like multiple myeloma.



[Click to download full resolution via product page](#)

Bortezomib Proteasome Inhibition Pathway

The primary mechanism involves inhibiting the 26S proteasome, a cellular complex that degrades ubiquitinated proteins [5]. This inhibition stabilizes various proteins, including the inhibitor of NF-κB (IκB). With IκB stabilized, the transcription factor NF-κB remains sequestered in the cytoplasm and cannot

translocate to the nucleus [5]. This prevents the expression of genes that promote cell survival and proliferation, ultimately leading to apoptosis in cancer cells [5] [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Meta-analysis of the comparative and safety of new drugs in... efficacy [pmc.ncbi.nlm.nih.gov]
2. Pomalidomide, Bortezomib, and Dexamethasone Versus ... [pubmed.ncbi.nlm.nih.gov]
3. A Phase II Study to Evaluate the Efficacy of Bortezomib in ... [e-crt.org]
4. - Wikipedia Bortezomib [en.wikipedia.org]
5. Efficacy of Bortezomib as First-Line Treatment for Patients with ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Bortezomib Efficacy Data from Clinical Studies]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b2728078#capzimin-vs-bortezomib-efficacy>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com